

Application Notes and Protocols: Flow Cytometry Analysis of Immune Cells Following AZD3458 Treatment

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZD3458
Cat. No.: B15621147

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD3458 is a potent and selective inhibitor of the gamma isoform of phosphoinositide 3-kinase (PI3K γ).^[1] The PI3K/Akt signaling pathway is a critical regulator of immune cell function, and its dysregulation is implicated in various diseases, including cancer. **AZD3458** modulates the tumor microenvironment by targeting myeloid cells, leading to a more immuno-supportive state and enhanced anti-tumor immunity.^{[2][3]} Specifically, preclinical studies have demonstrated that **AZD3458** treatment can repolarize tumor-associated macrophages (TAMs) from an immunosuppressive M2-like phenotype towards a pro-inflammatory M1-like phenotype. This shift is accompanied by the activation of cytotoxic T lymphocytes (CTLs), ultimately leading to a more effective anti-tumor immune response.^{[2][3]}

These application notes provide detailed protocols for the analysis of key immune cell populations in preclinical tumor models following treatment with **AZD3458**, utilizing multi-color flow cytometry. The methodologies described herein cover the isolation of tumor-infiltrating

lymphocytes (TILs), antibody staining procedures for both surface and intracellular markers, and data acquisition and analysis strategies.

Data Presentation: Summary of Expected Immunomodulatory Effects of AZD3458

The following tables summarize the anticipated quantitative and qualitative changes in key immune cell populations within the tumor microenvironment following **AZD3458** treatment, based on available preclinical data. These tables are intended to serve as a reference for expected outcomes.

Table 1: Effects of **AZD3458** on Myeloid Cell Populations

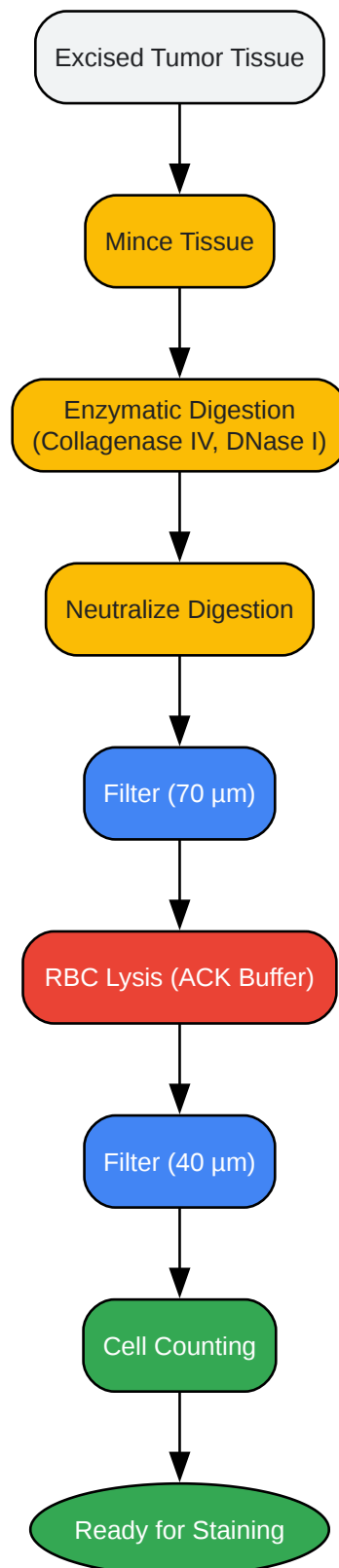
Cell Population	Marker Profile	Expected Change with AZD3458	Quantitative Data (from preclinical models)
Tumor-Associated Macrophages (TAMs)	CD45+, CD11b+, F4/80+	Decrease	~20% decrease in total TAMs.[2]
M2-like Macrophages	CD45+, CD11b+, F4/80+, CD206+	Decrease	Expression of CD206 reduced by ~50%. [2]
M1-like Macrophages	CD45+, CD11b+, F4/80+, iNOS+, MHCII+	Increase	Increased expression of iNOS and MHCII. [3]
Myeloid-Derived Suppressor Cells (MDSCs)	CD45+, CD11b+, Gr-1+	Decrease	Reduction in MDSC activation. [2]

Table 2: Effects of **AZD3458** on Lymphoid Cell Populations

Cell Population	Marker Profile	Expected Change with AZD3458	Quantitative Data (from preclinical models)
CD8+ Cytotoxic T Lymphocytes (CTLs)	CD45+, CD3+, CD8+	Activation	Promotion of cytotoxic T-cell activation.[2]
Activated CTLs	CD45+, CD3+, CD8+, Granzyme B+, Perforin+	Increase	Increased expression of Granzyme B and Perforin.[2]

Signaling Pathway Modulated by AZD3458

AZD3458 selectively inhibits PI3K γ , a key enzyme in the PI3K/Akt signaling pathway within immune cells. In myeloid cells, particularly macrophages, the PI3K γ pathway is implicated in promoting an immunosuppressive M2 phenotype. By inhibiting PI3K γ , **AZD3458** blocks the downstream activation of Akt, leading to a shift in macrophage polarization towards a pro-inflammatory M1 phenotype. This, in turn, enhances the activation of cytotoxic T lymphocytes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [3. Macrophage Activation Status Rather than Repolarization Is Associated with Enhanced Checkpoint Activity in Combination with PI3Ky Inhibition - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Application Notes and Protocols: Flow Cytometry Analysis of Immune Cells Following AZD3458 Treatment]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15621147/docs#application-notes-and-protocols-flow-cytometry-analysis-of-immune-cells-following-azd3458-treatment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check